

An In-depth Technical Guide to the Solubility of 4-(2-Aminoethyl)pyridine

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This technical guide provides a detailed overview of the solubility of **4-(2-Aminoethyl)pyridine**, a crucial parameter for its application in research and pharmaceutical development.

Understanding the solubility of this compound in various solvents is fundamental for designing synthetic routes, formulating drug delivery systems, and conducting biological assays. This document compiles available quantitative data, presents a detailed experimental protocol for solubility determination, and visualizes the experimental workflow.

Core Principles of Amine Solubility

The solubility of amines like **4-(2-Aminoethyl)pyridine** is governed by their molecular structure. The presence of a basic amino group and a pyridine ring allows for hydrogen bonding with protic solvents like water, while the aromatic ring and ethyl chain contribute to its solubility in organic solvents. Generally, low molecular weight amines exhibit good solubility in water.^[1] For amines with more than four carbon atoms, water solubility tends to decrease.^[1] However, all amines are typically soluble in organic solvents such as diethyl ether.^[1] The pyridine component, being a polar molecule, is moderately soluble in water and highly soluble in many organic solvents.^[2]

Quantitative Solubility Data

Quantitative solubility data for **4-(2-Aminoethyl)pyridine** in a range of solvents is not extensively documented in publicly available literature. However, its solubility in water has been

reported.

Table 1: Quantitative Solubility of **4-(2-Aminoethyl)pyridine** in Water

Solvent	Temperature (°C)	Solubility	Method	Source
Water	25	75 g/L	Not Specified	ChemicalBook[3]
Water	Not Specified	-1.47 (log10WS in mol/L)	Calculated	Cheméo[4]

Note: The log10WS value of -1.47 corresponds to a molar solubility of $10^{-1.47}$ mol/L, which is approximately 0.0339 mol/L. With a molecular weight of 122.17 g/mol, this is equivalent to roughly 4.14 g/L.

Given the limited availability of comprehensive solubility data, experimental determination is often necessary for specific applications and solvent systems.

Experimental Protocol for Solubility Determination

The following is a detailed gravimetric method for quantitatively determining the solubility of **4-(2-Aminoethyl)pyridine** in various solvents. This protocol is adapted from standard laboratory procedures for determining the solubility of organic compounds.[5][6]

Objective: To quantitatively determine the solubility of **4-(2-Aminoethyl)pyridine** in a specific solvent at a controlled temperature.

Materials:

- **4-(2-Aminoethyl)pyridine** (high purity)
- Selected solvent (e.g., ethanol, methanol, acetone, chloroform, etc.)
- Analytical balance
- Temperature-controlled shaker or water bath

- Thermostatically controlled oven
- Vials with screw caps
- Syringes and syringe filters (0.45 μm , compatible with the solvent)
- Volumetric flasks

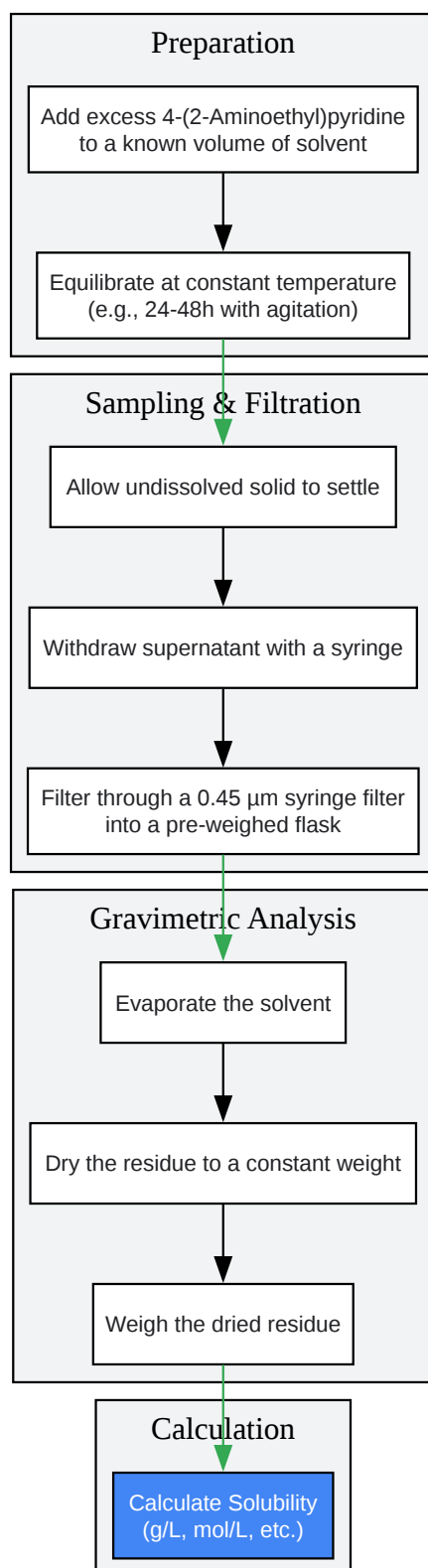
Procedure:

- Preparation of Saturated Solution:
 - Add an excess amount of **4-(2-Aminoethyl)pyridine** to a known volume of the chosen solvent in a sealed vial. The presence of undissolved solid is crucial to ensure saturation.
 - Place the vial in a temperature-controlled shaker or water bath set to the desired temperature (e.g., 25 $^{\circ}\text{C}$).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure that equilibrium between the dissolved and undissolved solute is reached.
- Sample Withdrawal and Filtration:
 - Once equilibrium is established, cease agitation and allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent precipitation upon cooling.
 - Attach a syringe filter to the syringe and filter the solution into a pre-weighed, dry volumetric flask. This step is critical to remove any suspended solid particles.
- Gravimetric Analysis:
 - Record the exact volume of the filtered saturated solution.
 - Weigh the volumetric flask containing the filtered solution to determine the mass of the solution.

- Carefully evaporate the solvent from the flask. This can be achieved using a rotary evaporator or by placing the flask in a fume hood with a gentle stream of nitrogen.
- Once the bulk of the solvent has been removed, place the flask in a thermostatically controlled oven at a temperature below the boiling point of **4-(2-Aminoethyl)pyridine** (boiling point is approximately 104 °C at 9 mmHg) to dry the residue to a constant weight.
[7][8]
- Allow the flask to cool to room temperature in a desiccator before reweighing.
- Calculation of Solubility:
 - The mass of the dissolved **4-(2-Aminoethyl)pyridine** is the final weight of the flask minus the initial tare weight of the empty flask.
 - Solubility can then be expressed in various units:
 - g/L: (mass of dissolved solid in g) / (volume of solvent in L)
 - g/100 mL: (mass of dissolved solid in g / volume of solvent in mL) * 100
 - Molarity (mol/L): (mass of dissolved solid in g / molecular weight of **4-(2-Aminoethyl)pyridine**) / (volume of solvent in L)

Experimental Workflow Visualization

The logical flow of the experimental protocol for determining solubility can be visualized as follows:



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Caption: Experimental workflow for determining the solubility of **4-(2-Aminoethyl)pyridine**.

This guide provides foundational knowledge and practical steps for working with **4-(2-Aminoethyl)pyridine**. For specific applications, it is recommended to experimentally determine the solubility in the solvent system of interest to ensure accurate and reproducible results.

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